

# Application Notes and Protocols: Synthesis of Monodisperse PbS Quantum Dots Using Oleic Acid

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## Compound of Interest

Compound Name: *Lead(II) sulfide*

Cat. No.: *B075296*

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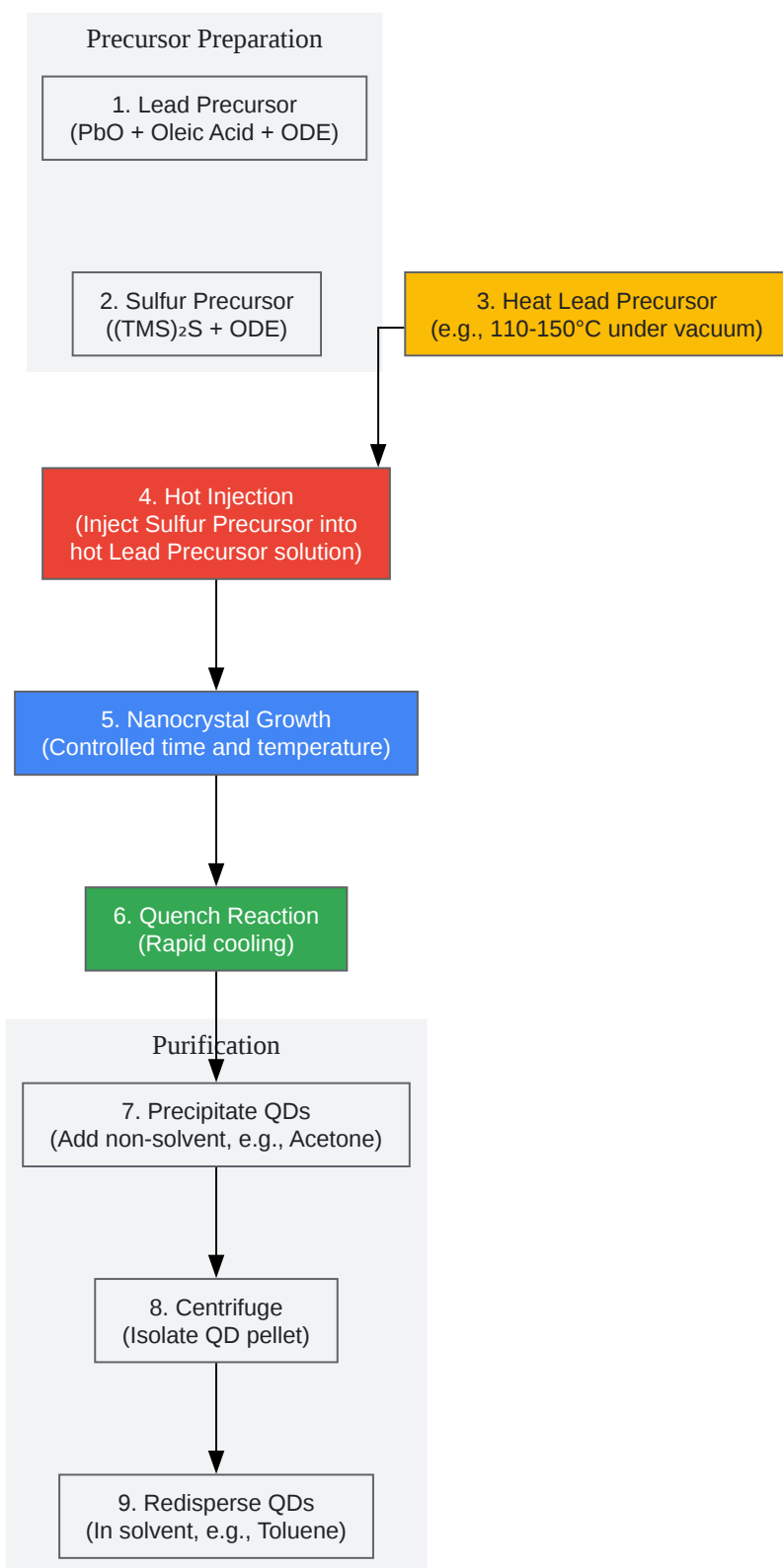
For Researchers, Scientists, and Drug Development Professionals

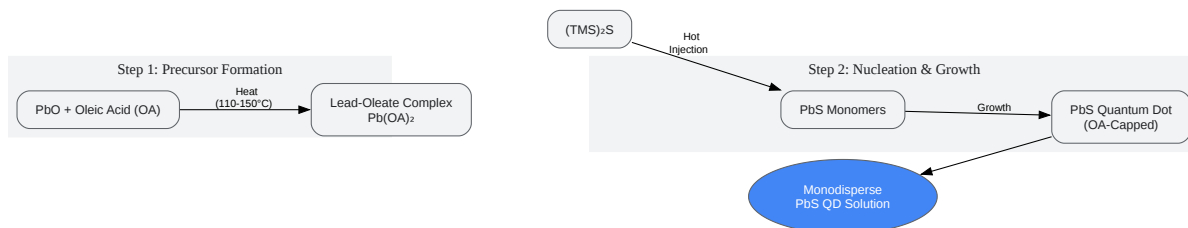
This document provides detailed application notes and experimental protocols for the synthesis of monodisperse lead sulfide (PbS) quantum dots (QDs) using oleic acid as a capping ligand. PbS QDs are semiconductor nanocrystals with significant potential in various fields, including near-infrared (NIR) photodetectors, solar cells, and biological imaging, due to their size-tunable bandgap and strong quantum confinement effects.<sup>[1][2]</sup>

Oleic acid plays a crucial role in this synthesis, acting as a surfactant that complexes with the lead precursor to form lead oleate. This facilitates control over the reaction kinetics and stabilizes the nanocrystals as they grow, preventing aggregation and ensuring a narrow size distribution (monodispersity).<sup>[3][4][5]</sup> The most common and reliable method for this synthesis is the hot-injection technique, which allows for a rapid nucleation event followed by controlled growth, yielding high-quality, monodisperse QDs.<sup>[3][6][7]</sup>

## General Experimental Workflow

The synthesis follows a well-defined workflow that involves the preparation of precursors, a high-temperature injection to induce nanocrystal formation, a controlled growth phase, and a final purification step to isolate the quantum dots.





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